

Application Note: Preparation and Storage of Dofetilide-d4 Stock Solutions

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Compound of Interest

Compound Name: Dofetilide-d4

Cat. No.: B562889

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and handling of **Dofetilide-d4** stock solutions for research applications. **Dofetilide-d4** is the deuterated form of Dofetilide, a Class III antiarrhythmic agent. It is often used as an internal standard for the quantification of Dofetilide in mass spectrometry-based assays[1]. Proper preparation and storage of stock solutions are critical to ensure concentration accuracy and compound stability for reliable experimental results.

Safety and Handling Precautions

Dofetilide-d4 presents potential health risks. Users should handle the compound in a designated area, such as a chemical fume hood, and wear appropriate Personal Protective Equipment (PPE).

- Hazard Statements: Dofetilide is classified as harmful if swallowed, causes serious eye irritation, and may damage fertility or the unborn child[1].
- Recommended PPE:
 - Gloves: Chemical-resistant gloves (e.g., nitrile).
 - Eye Protection: Safety glasses or goggles.
 - Lab Coat: Standard laboratory coat.

- Respiratory Protection: Use a respirator if handling large quantities of powder or if dust generation is likely.
- General Handling: Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling.

Solubility Data

Dofetilide-d4 is a white solid with limited solubility in aqueous solutions but is soluble in several organic solvents. The choice of solvent is critical for creating a stable, concentrated stock solution.

Table 1: Solubility of **Dofetilide-d4** and Dofetilide

Solvent	Concentration	Notes
DMSO (Dimethyl Sulfoxide)	≥ 100 mg/mL	Recommended primary solvent for stock solutions. Use newly opened or anhydrous DMSO as it is hygroscopic, and absorbed moisture can reduce solubility[2].
DMF (Dimethylformamide)	30 mg/mL	Data for non-deuterated Dofetilide[3].
Methanol	Slightly Soluble	Not recommended for high-concentration stock solutions[1][4].
Chloroform	Slightly Soluble	Not recommended for high-concentration stock solutions[1][4].

| DMSO:PBS (pH 7.2) (1:20) | 0.4 mg/mL | Data for non-deuterated Dofetilide; illustrates lower solubility in aqueous buffers[3]. |

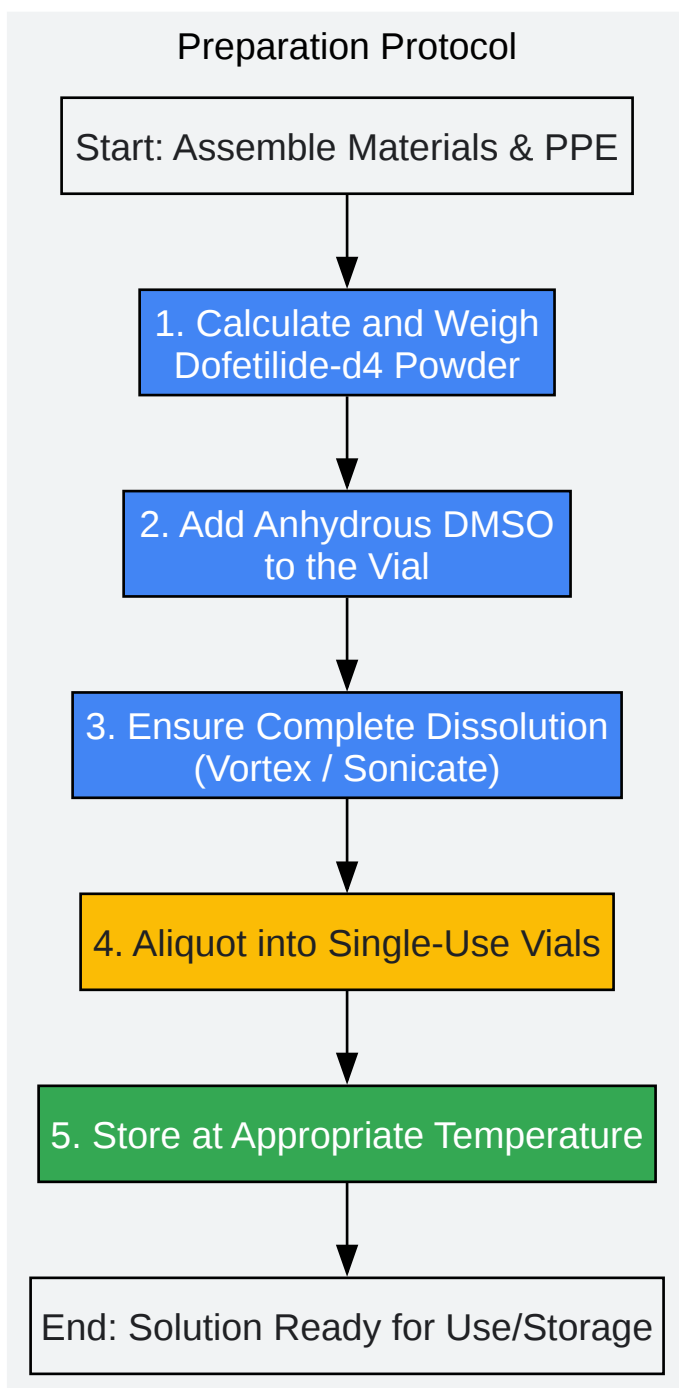
Experimental Protocol: Stock Solution Preparation (10 mg/mL in DMSO)

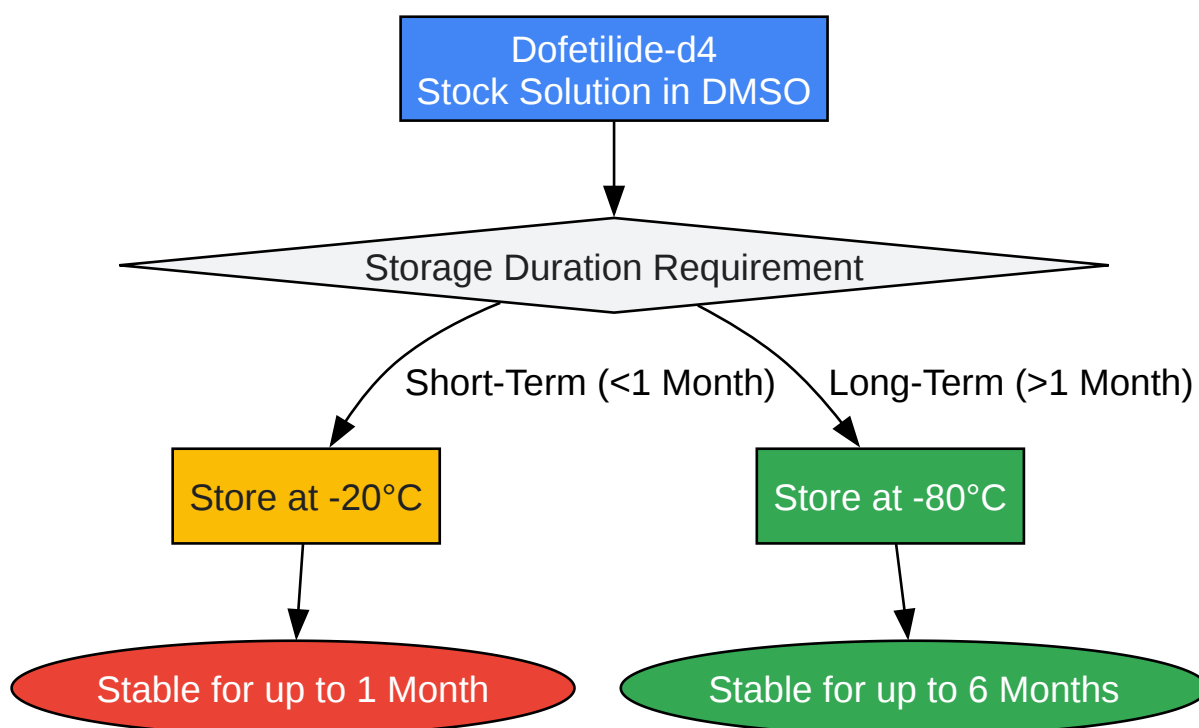
This protocol describes the preparation of a 10 mg/mL **Dofetilide-d4** stock solution.

Materials and Equipment:

- **Dofetilide-d4** powder
- Anhydrous or newly opened DMSO
- Analytical balance
- Spatula
- Appropriately sized amber glass or polypropylene vials with screw caps
- Vortex mixer and/or sonicator
- Calibrated pipettes

Workflow Diagram:





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References

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- 3. caymanchem.com [caymanchem.com]
- 4. 1189700-56-8 CAS MSDS (DOFETILIDE-D4) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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